

Essential Safety and Logistical Information for Handling Boc-Nle-OH·DCHA

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Compound of Interest

Compound Name: *Boc-nle-oh.dcha*

Cat. No.: *B613666*

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Disclaimer: A specific Safety Data Sheet (SDS) for Boc-Nle-OH·DCHA (N- α -t.-Boc-L-norleucine dicyclohexylammonium salt) was not found. The following information is synthesized from data for closely related compounds, the constituent parts, and general laboratory safety practices for this class of chemical. It is imperative to handle this compound with care and to supplement this guidance with a thorough review of any supplier-provided information and internal safety protocols.

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with Boc-Nle-OH·DCHA. Adherence to these procedures is essential for ensuring personal safety and proper management of the chemical lifecycle in the laboratory.

Physicochemical and Hazard Information

While a specific hazard classification for Boc-Nle-OH·DCHA is not readily available, it is prudent to treat it as a potentially hazardous substance. It is described as a combustible solid. The dicyclohexylamine (DCHA) component is known to be corrosive. Therefore, appropriate precautions should be taken to avoid dust inhalation, and skin and eye contact.

Quantitative Data Summary

Property	Value
Synonyms	N- α -t.-Boc-L-norleucine dicyclohexylammonium salt
CAS Number	21947-32-0
Molecular Formula	C ₁₁ H ₂₁ NO ₄ · C ₁₂ H ₂₃ N
Molecular Weight	412.61 g/mol
Appearance	White to off-white or beige powder [1]
Storage Temperature	2-30°C [1]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense when handling Boc-Nle-OH·DCHA. The following table outlines the recommended PPE.

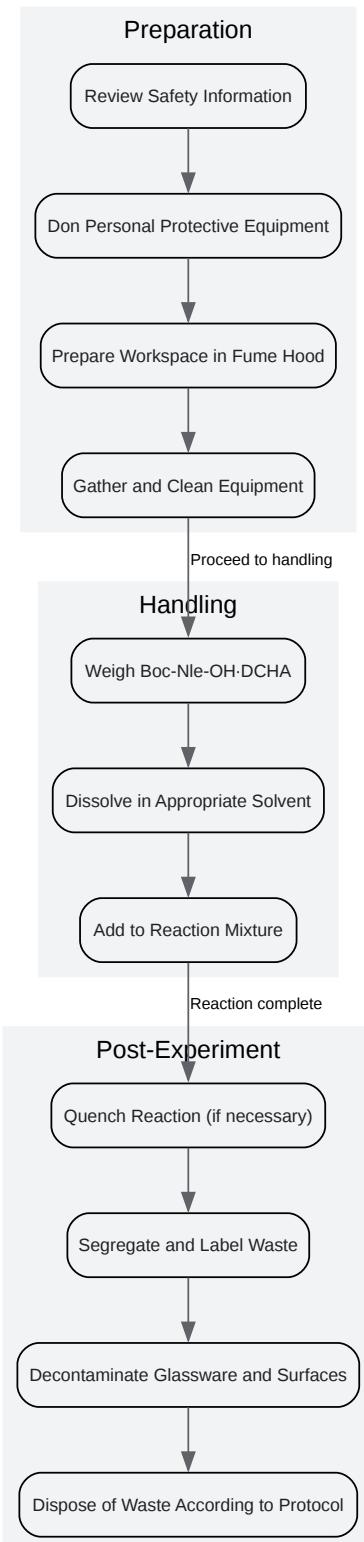
Protection Type	Recommended Equipment
Eye Protection	Chemical safety goggles or a face shield.
Hand Protection	Chemical-resistant gloves (e.g., nitrile). Inspect gloves for integrity before each use.
Body Protection	A standard laboratory coat. An apron may be used for additional protection when handling larger quantities.
Respiratory Protection	For operations that may generate dust, a NIOSH-approved N95 or equivalent dust mask should be worn. Work should be conducted in a well-ventilated area, preferably a chemical fume hood.

Operational Plan: Step-by-Step Handling Procedure

A systematic workflow is critical for the safe and effective use of Boc-Nle-OH·DCHA. The following procedure outlines the key steps from preparation to use in a typical laboratory setting, such as for peptide synthesis.

Experimental Workflow for Handling Boc-Nle-OH·DCHA

Experimental Workflow for Handling Boc-Nle-OH·DCHA

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A stepwise workflow for the safe handling of Boc-Nle-OH·DCHA.

Detailed Experimental Protocol:

- Preparation:
 - Thoroughly review all available safety information and establish a clear understanding of the potential hazards.
 - Put on all required personal protective equipment as detailed in the PPE table.
 - Prepare the workspace in a certified chemical fume hood to minimize inhalation exposure.
 - Ensure all necessary glassware and equipment are clean, dry, and readily accessible.
- Handling:
 - Weighing: Carefully weigh the required amount of Boc-Nle-OH·DCHA solid on a tared weigh boat or paper. Avoid creating dust.
 - Dissolving: Add the solid to the appropriate solvent in a suitable flask. Gently swirl or stir to dissolve.
 - Reaction: Slowly add the dissolved Boc-Nle-OH·DCHA to the reaction vessel.
- Post-Experiment Cleanup:
 - Quench any reactive mixtures before disposal.
 - Segregate all waste streams (solid and liquid) and label them clearly.
 - Thoroughly decontaminate all glassware and work surfaces.
 - Dispose of all waste according to the disposal plan outlined below.

Disposal Plan

Proper disposal of chemical waste is crucial for laboratory safety and environmental protection. The following plan addresses the disposal of waste containing Boc-Nle-OH·DCHA.

Waste Segregation and Disposal Procedures:

- Solid Waste:
 - Contaminated materials such as gloves, weigh boats, and paper towels should be placed in a designated, sealed, and clearly labeled solid waste container.
 - Unused or expired Boc-Nle-OH·DCHA should be treated as chemical waste and disposed of in its original container or a suitable, labeled waste container.
- Liquid Waste:
 - Aqueous and organic waste streams containing Boc-Nle-OH·DCHA should be collected in separate, designated, and clearly labeled waste containers.
 - Due to the dicyclohexylamine component, the waste may be considered corrosive. The pH of aqueous waste should be checked and neutralized if necessary, following institutional guidelines.
 - Do not pour any waste containing this compound down the drain.
- Spill Cleanup:
 - In case of a spill, evacuate the area and ensure adequate ventilation.
 - Wear appropriate PPE, including respiratory protection.
 - For a solid spill, carefully sweep up the material and place it in a sealed container for disposal. Avoid generating dust.
 - For a liquid spill, absorb the material with an inert absorbent (e.g., vermiculite, sand) and place it in a sealed container for disposal.
 - Decontaminate the spill area with an appropriate solvent and then soap and water.

All waste must be disposed of through the institution's hazardous waste management program. Follow all local, state, and federal regulations for chemical waste disposal.

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References

- 1. Boc-Nle-OH . DCHA Novabiochem 21947-32-0 [sigmaaldrich.com]
- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling Boc-Nle-OH·DCHA]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b613666#personal-protective-equipment-for-handling-boc-nle-oh-dcha>

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